

# (R)-FL118: A Potent Survivin Inhibitor in Preclinical Cancer Models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-FL118

Cat. No.: B1672752

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## A Technical Guide for Researchers and Drug Development Professionals

**(R)-FL118**, a novel camptothecin analog, has emerged as a promising anti-cancer agent with a distinct mechanism of action centered on the inhibition of survivin and other key anti-apoptotic proteins.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the preclinical data for **(R)-FL118**, focusing on its role as a survivin inhibitor, its broader impact on cancer cell signaling, and its efficacy in various cancer models.

## Core Mechanism of Action

**(R)-FL118** was identified through high-throughput screening of compound libraries using a cancer cell-based survivin-reporter system.<sup>[1]</sup> While structurally similar to irinotecan, its anti-cancer activity is not primarily driven by DNA topoisomerase 1 (Top1) inhibition.<sup>[1]</sup> Instead, FL118 selectively downregulates the expression of several key survival proteins in a p53-independent manner.<sup>[1][3]</sup>

The primary targets of FL118 include:

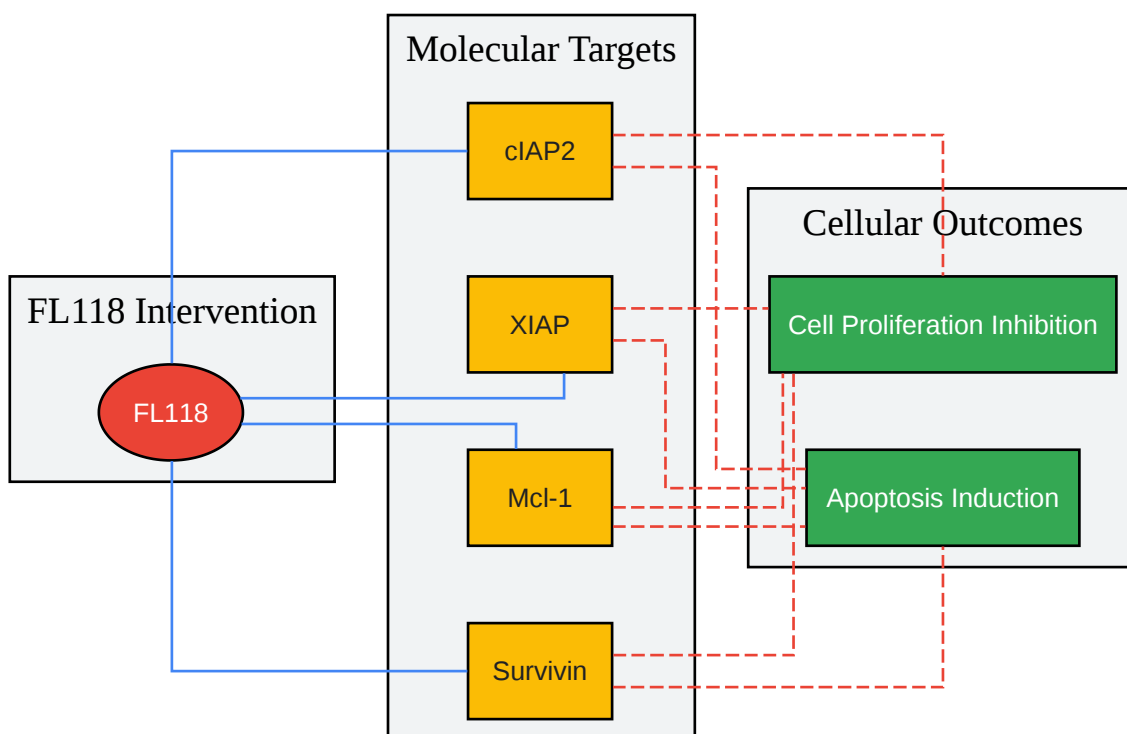
- **Survivin:** A member of the inhibitor of apoptosis (IAP) protein family, crucial for regulating cell division and inhibiting apoptosis.<sup>[4]</sup> FL118 effectively inhibits survivin promoter activity and gene expression.<sup>[1]</sup>
- **Mcl-1:** An anti-apoptotic protein belonging to the Bcl-2 family.<sup>[3]</sup>

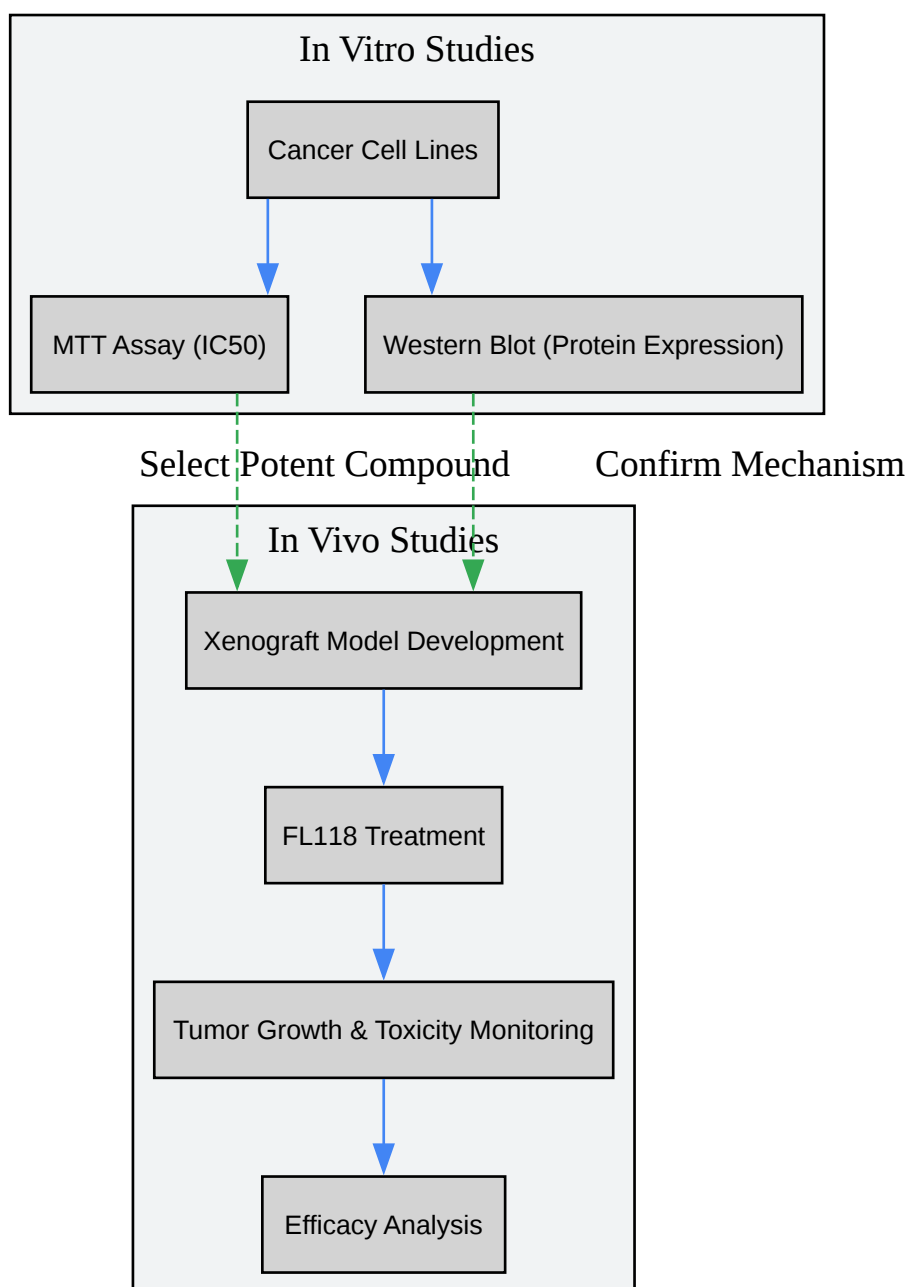
- XIAP (X-linked inhibitor of apoptosis protein): Another member of the IAP family that directly inhibits caspases.[3]
- cIAP2 (cellular inhibitor of apoptosis protein 2): Also an IAP family member involved in apoptosis regulation.[3]

By downregulating these proteins, FL118 induces apoptosis and inhibits cell proliferation in a wide range of cancer cell lines.[1][5] Notably, its efficacy is maintained regardless of the p53 tumor suppressor protein status, a common mutation in cancer that often confers drug resistance.[3]

## Signaling Pathway Overview

The following diagram illustrates the central role of FL118 in inhibiting key survival pathways in cancer cells.





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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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